

Synonyms for 2,5-Dimethylphenylacetonitrile in chemical literature.

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Compound of Interest

Compound Name: **2,5-Dimethylphenylacetonitrile**

Cat. No.: **B100795**

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An In-depth Technical Guide to 2,5-Dimethylphenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dimethylphenylacetonitrile, a substituted aromatic nitrile, serves as a valuable intermediate in organic synthesis. Its chemical structure lends itself to a variety of transformations, making it a point of interest for the synthesis of more complex molecules, including potential pharmaceutical agents. This technical guide provides a comprehensive overview of its known synonyms, chemical properties, a detailed synthesis protocol, and a discussion of the current landscape of its biological activity based on available literature.

Chemical Identity and Properties

A clear identification of **2,5-Dimethylphenylacetonitrile** is crucial for researchers. The compound is known by several synonyms in chemical literature and databases. Its key identifiers and physicochemical properties are summarized below.

Property	Value
Systematic Name	2-(2,5-dimethylphenyl)acetonitrile
CAS Number	16213-85-7
Molecular Formula	C ₁₀ H ₁₁ N
Molecular Weight	145.20 g/mol
Synonyms	2,5-Dimethylbenzyl cyanide, 2,5-Xylylacetonitrile, (2,5-xylyl)acetonitrile, Benzeneacetonitrile, 2,5-dimethyl-, 2,5-Dimethylbenzeneacetonitrile

Synthesis of 2,5-Dimethylphenylacetonitrile

The synthesis of **2,5-Dimethylphenylacetonitrile** can be achieved through the cyanidation of 2,5-dimethylbenzyl chloride. The following protocol is based on established chemical synthesis principles and information extrapolated from related procedures.

Experimental Protocol: Cyanidation of 2,5-Dimethylbenzyl Chloride

This procedure outlines the synthesis of **2,5-dimethylphenylacetonitrile** as an intermediate in a multi-step synthesis.[\[1\]](#)

Materials:

- 2,5-Dimethylbenzyl chloride
- Sodium cyanide (or Potassium cyanide) aqueous solution (18-30% w/w)[\[1\]](#)
- Phase-transfer catalyst (e.g., Tetrabutylammonium bromide or Tetrabutylammonium chloride)
[\[1\]](#)
- p-Xylene (as solvent)
- Water

Equipment:

- 500 mL four-neck round-bottom flask
- Mechanical stirrer
- Reflux condenser
- Thermometer/temperature probe
- Heating mantle
- Separatory funnel
- Rotary evaporator (optional)
- Gas chromatograph (GC) for reaction monitoring

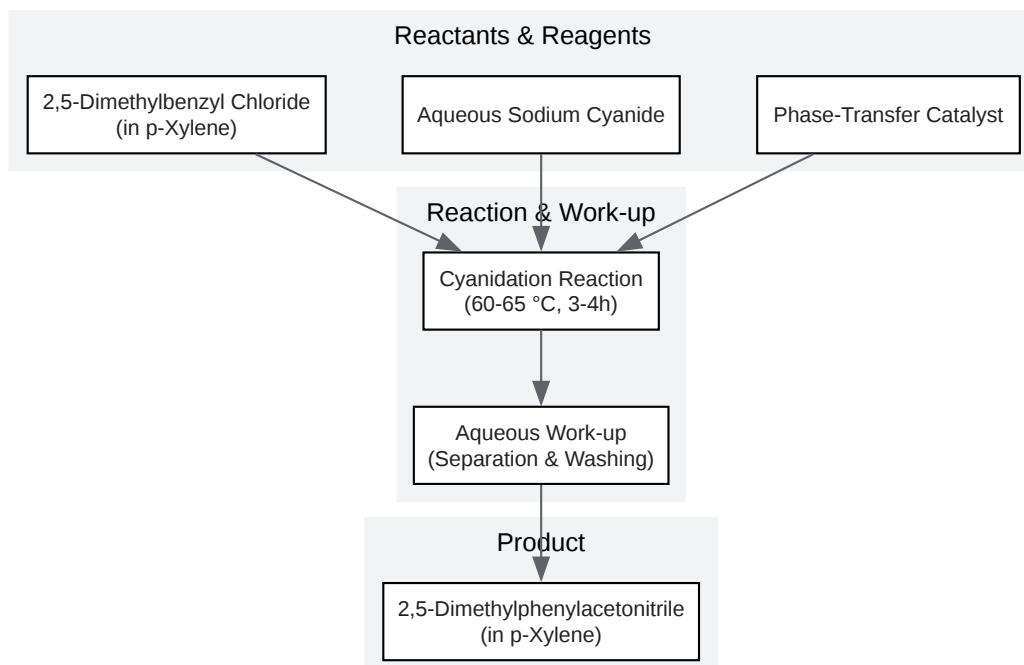
Procedure:

- Reaction Setup: In a 500 mL four-neck flask equipped with a mechanical stirrer, reflux condenser, and thermometer, add the p-xylene solution containing 2,5-dimethylbenzyl chloride.
- Addition of Catalyst and Cyanide: To the stirred solution, add the phase-transfer catalyst (e.g., 2 g of tetrabutylammonium bromide). Subsequently, add the aqueous sodium cyanide solution (e.g., 100 g of an 18% solution).[1]
- Reaction Conditions: Heat the reaction mixture to 60-65 °C and maintain this temperature with vigorous stirring.[1]
- Monitoring the Reaction: Monitor the progress of the reaction by taking aliquots from the organic layer and analyzing them by Gas Chromatography (GC) to check for the disappearance of the 2,5-dimethylbenzyl chloride starting material. The reaction is typically complete within 3-4 hours.[1]
- Work-up: Once the reaction is complete, cool the mixture to below 50 °C. Transfer the mixture to a separatory funnel and allow the layers to separate.

- Extraction and Washing: Separate the organic layer. Wash the organic layer with water until it is neutral.
- Isolation of Product: The resulting p-xylene solution contains **2,5-dimethylphenylacetonitrile**. For many subsequent reactions, this solution can be used directly.[1] If the pure compound is required, the solvent can be removed under reduced pressure using a rotary evaporator. Further purification can be achieved by vacuum distillation.

Synthesis Workflow

Synthesis Workflow for 2,5-Dimethylphenylacetonitrile



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Caption: A workflow diagram illustrating the key stages in the synthesis of **2,5-Dimethylphenylacetonitrile**.

Biological Activity and Toxicological Profile

Currently, there is a notable lack of specific toxicological and pharmacological data for **2,5-Dimethylphenylacetonitrile** in publicly available scientific literature. Safety Data Sheets for structurally similar compounds indicate that they may be harmful if swallowed, in contact with skin, or if inhaled, but detailed studies on this specific molecule are not available.^[2]

The toxicological profile of nitriles as a class is often associated with the metabolic release of cyanide.^[3] However, the rate and extent of this metabolism can vary significantly depending on the specific structure of the nitrile. Acetonitrile, the simplest nitrile, is known to cause delayed toxicity due to its slow metabolism to cyanide.^[3] It is plausible that **2,5-Dimethylphenylacetonitrile** could also exhibit toxicity through a similar mechanism, though this has not been experimentally verified.

Research into the biological activities of substituted phenylacetonitriles is an active area. For instance, various derivatives have been investigated for their potential as cytotoxic agents against cancer cell lines.^[4] However, no studies were identified that specifically evaluate the antiproliferative or other biological effects of **2,5-Dimethylphenylacetonitrile** itself.

Given the absence of direct data, any consideration of the biological effects of **2,5-Dimethylphenylacetonitrile** must be inferred from the broader class of aromatic nitriles and related structures. Such inferences should be treated with caution and would require experimental validation.

Signaling Pathways

Due to the limited research on the biological effects of **2,5-Dimethylphenylacetonitrile**, there is no information available regarding its interaction with specific signaling pathways. Elucidation of its mechanism of action would first require comprehensive *in vitro* and *in vivo* studies to identify its biological targets.

Conclusion

2,5-Dimethylphenylacetonitrile is a well-defined chemical intermediate with several established synonyms. Its synthesis is achievable through standard organic chemistry methodologies, such as the cyanidation of the corresponding benzyl chloride. However, a significant gap exists in the scientific literature concerning its biological activity, toxicological profile, and mechanism of action. This lack of data presents an opportunity for future research to explore the potential pharmacological or toxicological properties of this compound and its derivatives, which could be of interest to professionals in drug development and chemical safety. Researchers are advised to handle this compound with care, assuming potential toxicity based on the properties of related nitriles, until more specific data becomes available.

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